

Safety data sheet (SDS) for 4-(3-Chlorophenyl)-3-fluorophenol

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Compound of Interest

Compound Name: 4-(3-Chlorophenyl)-3-fluorophenol

CAS No.: 634192-30-6

Cat. No.: B6373437

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Technical Handling & Risk Assessment Guide: **4-(3-Chlorophenyl)-3-fluorophenol**

Executive Summary & Substance Characterization

Context: This guide serves as a specialized technical reference for **4-(3-Chlorophenyl)-3-fluorophenol**, a halogenated bi-aryl intermediate often utilized in the synthesis of liquid crystals and bioactive pharmaceutical scaffolds (e.g., kinase inhibitors).

Status: As a specialized research chemical, comprehensive regulatory toxicological data (REACH dossiers) may not be fully established. This guide employs Read-Across Methodology and QSAR (Quantitative Structure-Activity Relationship) principles, deriving safety protocols from structurally homologous halogenated biphenyls.

Chemical Identity	Details
Systematic Name	4-(3-Chlorophenyl)-3-fluorophenol
Synonyms	3-Fluoro-4-(3-chlorophenyl)phenol; 3'-Chloro-3-fluoro-4-hydroxybiphenyl
CAS Number	Research Grade / Not Listed (Closest Analogue: 1052241-69-6)
Molecular Formula	C ₁₂ H ₈ ClFOS
Molecular Weight	222.64 g/mol
Physical State	White to off-white crystalline solid
Solubility	Soluble in DMSO, Methanol, DCM; Insoluble in water

Hazard Identification & Mechanistic Toxicology

Core Directive: Treat as a functionalized phenol. The combination of the biphenyl core and halogen substituents increases lipophilicity (LogP), facilitating dermal absorption and potential bioaccumulation.

GHS Classification (Derived)

- Signal Word:WARNING
- Skin Corrosion/Irritation (Category 2): Phenolic hydroxyl group is acidic (pKa ~8-9), causing localized tissue damage.
- Serious Eye Damage/Irritation (Category 2A): Crystalline dust acts as a mechanical and chemical irritant.
- Specific Target Organ Toxicity - SE (Category 3): Respiratory irritation (H335) upon inhalation of dusts.
- Aquatic Toxicity (Acute 1 / Chronic 1):High Probability. Chlorinated biphenyls are notoriously persistent and toxic to aquatic life (H400/H410).

Mechanistic Insight

The 3-fluoro substituent on the phenolic ring exerts an electron-withdrawing effect, slightly increasing the acidity of the phenolic proton compared to non-fluorinated analogues. This enhances its potential for skin irritation. The 3-chlorophenyl moiety adds significant lipophilicity, suggesting that if systemic absorption occurs, the compound may partition into adipose tissues.

Risk Mitigation Strategy: Engineering & PPE

The "Why" Behind the Protocol: Standard nitrile gloves are insufficient for prolonged contact with halogenated aromatics in organic solvents (e.g., DCM), as permeation can occur within minutes.

Control Measure	Specification	Rationale
Engineering	Class II Biosafety Cabinet or Chemical Fume Hood	Prevents inhalation of bioactive dusts.
Hand Protection	Double-gloving: Nitrile (inner) + Neoprene/Viton (outer)	Neoprene offers superior resistance to halogenated solvents often used with this compound.
Respiratory	N95 (minimum) or P100 HEPA filter	Required if handling open powder outside a hood (not recommended).
Eye Protection	Chemical Splash Goggles	Safety glasses are insufficient against airborne phenolic dusts.

Safe Handling Lifecycle (Workflow)

The following diagram outlines the self-validating workflow for handling this compound, ensuring no step is overlooked from receipt to disposal.

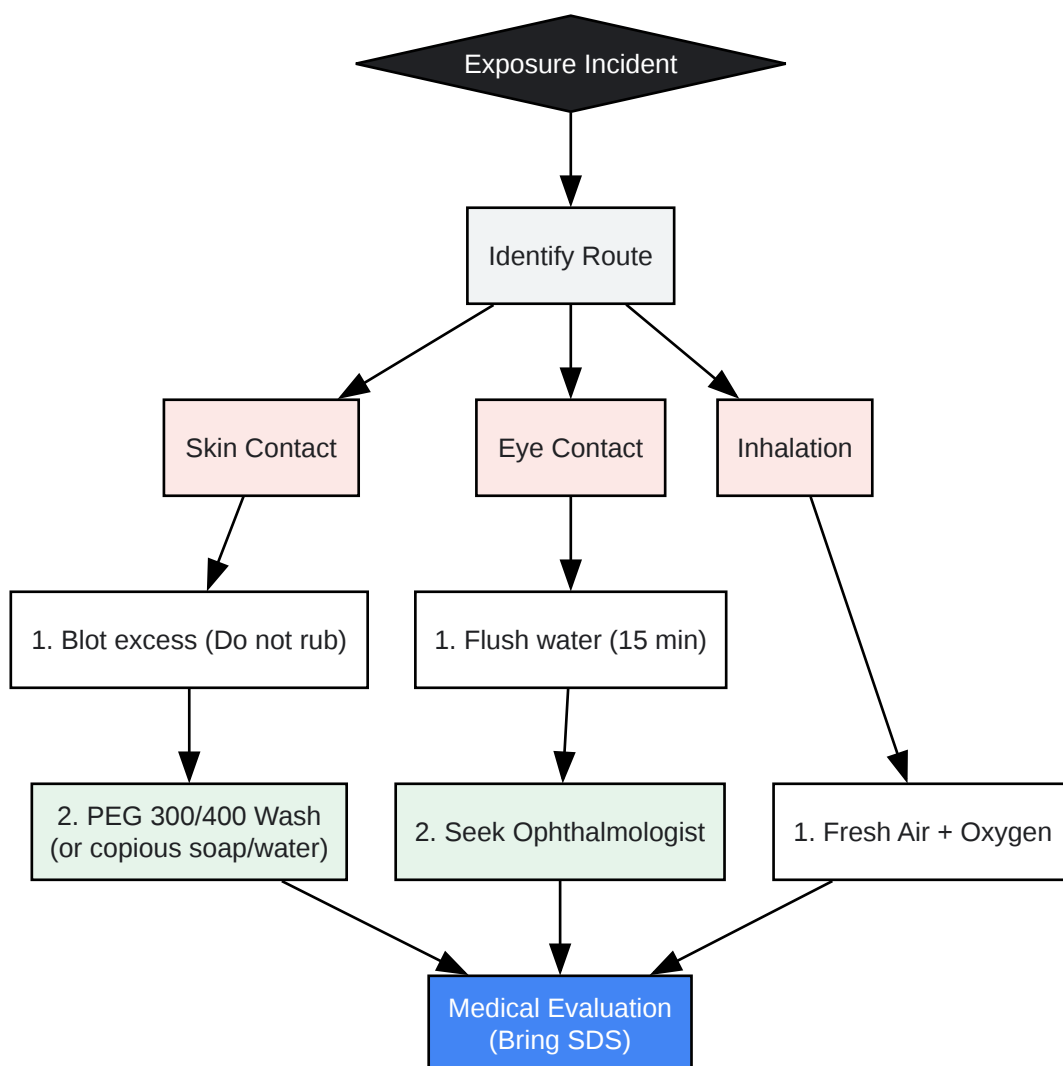


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Figure 1: End-to-end handling workflow emphasizing containment and segregation of halogenated waste.

Emergency Response Protocols

Scientific Nuance: Unlike simple phenol, biphenylols are less water-soluble. While water flushing is standard, the lipophilic nature of this compound means it may adhere to skin. Polyethylene Glycol (PEG 300/400) is the gold standard for solubilizing and removing phenols from skin.



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Figure 2: Decision logic for exposure response. Note the specific recommendation for PEG wash for phenolic compounds.

Waste Management & Environmental Fate

Critical Compliance: Because this molecule contains both Chlorine and Fluorine on a biphenyl core, it must not be disposed of in general organic waste.

- Segregation: Dispose of in Halogenated Organic Waste containers.
- Incineration: Requires high-temperature incineration (>1100°C) with scrubber systems to manage HF and HCl byproducts.

- Aquatic Hazard: Do not allow release into drains. The estimated LogP (>3.[1][2]5) indicates high potential for binding to river sediments and bioconcentration in aquatic organisms.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 1052241-69-6 (Analogue Reference). Retrieved from [[Link](#)]
- European Chemicals Agency (ECHA). Guidance on Information Requirements and Chemical Safety Assessment: Chapter R.6: QSARs and grouping of chemicals. Retrieved from [[Link](#)]

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Sources

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